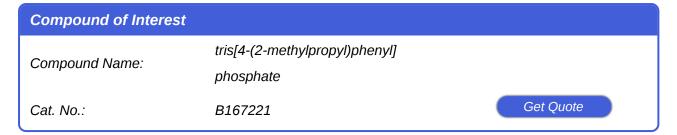


In-depth Technical Guide: tris[4-(2-methylpropyl)phenyl] phosphate

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Molecular Weight and Structure

Tris[4-(2-methylpropyl)phenyl] phosphate, an organophosphate compound, possesses a precise molecular structure that dictates its chemical and physical properties. The molecular formula for this compound is C30H39O4P.[1][2][3][4][5] Based on this composition, the calculated molecular weight is 494.6 g/mol .[1][2][3][5][6]

Identifier	Value
IUPAC Name	tris[4-(2-methylpropyl)phenyl] phosphate[1][3]
CAS Number	68937-40-6[1][6]
Molecular Formula	C30H39O4P[1][2][3][4][5]
Molecular Weight	494.6 g/mol [1][2][3][5][6]

Experimental Protocols

Synthesis of tris[4-(2-methylpropyl)phenyl] phosphate

The synthesis of **tris[4-(2-methylpropyl)phenyl] phosphate** is typically achieved through a two-step process:



- Alkylation: The initial step involves the Friedel-Crafts alkylation of phenol with isobutylene.
 This reaction is catalyzed by an acid and results in the formation of isobutylenated phenol.
- Phosphorylation: The isobutylenated phenol is then reacted with a phosphorylating agent, such as phosphorus oxychloride, to yield the final tris[4-(2-methylpropyl)phenyl]
 phosphate product.[1]

Logical Relationship of Synthesis

Caption: Synthesis pathway of tris[4-(2-methylpropyl)phenyl] phosphate.

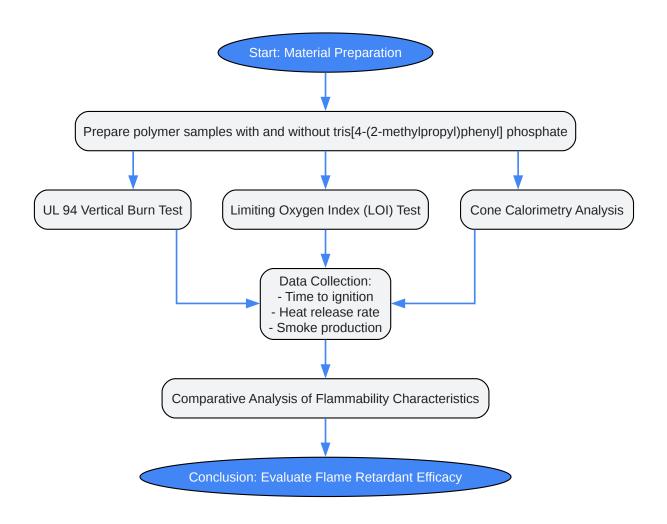
Applications and Research Context

Tris[4-(2-methylpropyl)phenyl] phosphate is primarily utilized as a flame retardant and plasticizer in a variety of industrial applications.[1] Its effectiveness as a flame retardant is attributed to its ability to form a protective char layer during combustion, which acts as a barrier to heat and oxygen.[1][6]

Experimental Workflow for Flammability Testing

The evaluation of flame retardancy often involves standardized testing protocols. A general workflow for such an experiment is outlined below.





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Caption: General workflow for evaluating the efficacy of a flame retardant.

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